

# L-Valine Ethyl Ester Hydrochloride: A Technical Overview of its Molecular Weight

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## Compound of Interest

Compound Name: *L-Valine ethyl ester hydrochloride*

Cat. No.: *B554926*

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For Immediate Release – A comprehensive analysis of the molecular properties of **L-Valine ethyl ester hydrochloride**, a critical compound in biochemical and pharmaceutical research, confirms its molecular weight, supported by a detailed breakdown of its atomic composition. This guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing precise data for accurate experimental design and analysis.

**L-Valine ethyl ester hydrochloride** is an amino acid derivative widely utilized in peptide synthesis and as a building block in the development of novel therapeutic agents. An exact understanding of its molecular weight is fundamental for stoichiometric calculations in chemical reactions, solution preparation, and analytical characterization.

## Molecular Composition and Weight

The chemical formula for **L-Valine ethyl ester hydrochloride** is  $C_7H_{16}ClNO_2$ .<sup>[1][2][3]</sup> The molecular weight is derived from the sum of the atomic weights of its constituent atoms. Based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC), the calculated molecular weight is approximately 181.66 g/mol.<sup>[1][4][5]</sup>

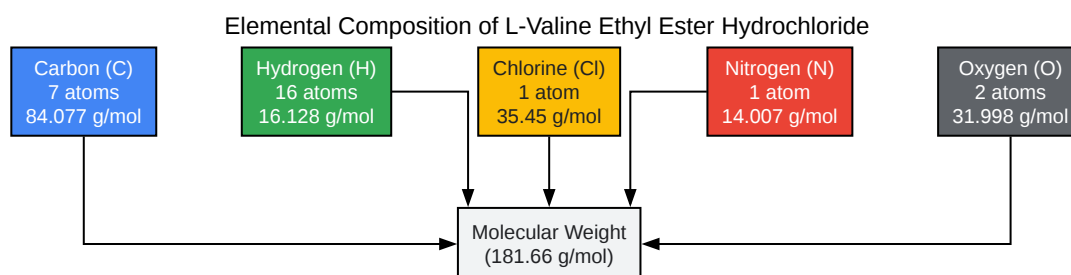
The following table provides a detailed calculation of the molecular weight of **L-Valine ethyl ester hydrochloride**.

Element	Symbol	Count	Standard Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon	C	7	12.011	84.077
Hydrogen	H	16	1.008	16.128
Chlorine	Cl	1	35.45	35.45
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total				181.66

Note: Standard atomic weights are based on IUPAC recommendations and may have slight variations depending on the source.[6]

## Structural and Elemental Relationship

The arrangement and contribution of each element to the overall molecular weight can be visualized as a logical relationship. The central carbon backbone of the valine structure, the ethyl ester group, and the hydrochloride salt all contribute distinct elements that sum to the final molecular mass.



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Caption: Elemental contribution to the total molecular weight.

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## References

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